

A Comprehensive Technical Guide to the Solubility of Copper(II) Chloride Dihydrate

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Compound of Interest

Compound Name: *copper;dichloride;dihydrate*

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This technical guide provides an in-depth analysis of the solubility of copper(II) chloride dihydrate ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$) in various common solvents. Understanding the solubility of this compound is critical for its application as a catalyst, reagent in organic synthesis, and in the formulation of various chemical products. This document presents quantitative solubility data, detailed experimental protocols for its determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of copper(II) chloride dihydrate is significantly influenced by the nature of the solvent and the temperature. The following table summarizes the available quantitative data for its solubility in several key solvents.

Solvent	Temperature (°C)	Solubility (g/100 mL of solvent)
Water	0	70.6[1][2]
	25	75.7[1][2]
	100	107.9[1]
Ethanol	15	53[1][2]
Methanol	15	68[1][2]
Acetone	-	Soluble[1][3]

Note: While copper(II) chloride dihydrate is known to be soluble in acetone, precise quantitative data at various temperatures is not as readily available in standard chemical literature as it is for water and alcohols.

Experimental Protocols for Solubility Determination

The determination of the solubility of a solid in a liquid, such as copper(II) chloride dihydrate in a given solvent, is typically achieved through the isothermal saturation method. This method involves creating a saturated solution at a specific temperature and then determining the concentration of the solute.

Isothermal Saturation Method

Objective: To determine the equilibrium solubility of copper(II) chloride dihydrate in a specified solvent at a constant temperature.

Materials and Equipment:

- Copper(II) Chloride Dihydrate ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$), analytical grade
- Selected solvent (e.g., deionized water, absolute ethanol, methanol)
- Thermostatic water bath or shaker with temperature control
- Sealed glass vials or flasks

- Magnetic stirrer and stir bars
- Syringe filters (0.45 μm or smaller)
- Analytical balance
- Volumetric flasks and pipettes
- Drying oven
- Desiccator
- Spectrophotometer (for spectroscopic analysis) or gravimetric analysis equipment

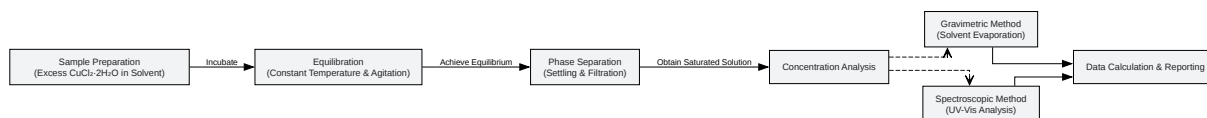
Procedure:

- **Sample Preparation:** Add an excess amount of copper(II) chloride dihydrate to a known volume or mass of the solvent in a sealable container. The presence of excess solid is crucial to ensure that the solution reaches saturation.
- **Equilibration:** Place the sealed container in a thermostatic water bath or shaker set to the desired temperature. The mixture should be agitated continuously to facilitate the dissolution process and ensure the system reaches equilibrium. The equilibration time can vary depending on the solvent and temperature but is typically several hours.
- **Sample Withdrawal and Filtration:** Once equilibrium is reached, allow the solution to stand undisturbed for a short period to let the excess solid settle. Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe (to the temperature of the experiment) to avoid precipitation or further dissolution. Immediately filter the solution through a syringe filter to remove any undissolved solid particles.
- **Concentration Determination:** The concentration of the dissolved copper(II) chloride dihydrate in the filtrate can be determined by one of the following methods:
 - **Gravimetric Analysis:**
 1. Accurately weigh a clean, dry evaporating dish.

2. Transfer a known volume or mass of the clear, saturated filtrate into the dish.
 3. Carefully evaporate the solvent in a drying oven at a temperature that will not decompose the dihydrate (below 100°C).
 4. Once the solvent is fully evaporated, cool the dish in a desiccator and weigh it.
 5. Repeat the drying and weighing process until a constant mass is achieved.
 6. The mass of the dissolved copper(II) chloride dihydrate is the final mass of the dish and residue minus the initial mass of the empty dish.
- Spectroscopic Analysis (UV-Vis):
 1. Prepare a series of standard solutions of copper(II) chloride dihydrate of known concentrations in the same solvent.
 2. Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for the copper(II) complex in that solvent.
 3. Create a calibration curve by plotting absorbance versus concentration.
 4. Accurately dilute a known volume of the saturated filtrate and measure its absorbance at the same wavelength.
 5. Use the calibration curve to determine the concentration of the diluted sample and then calculate the concentration of the original saturated solution.
 - Data Reporting: Express the solubility in grams of solute per 100 mL of solvent.

Visualizing the Experimental Workflow

The following diagram illustrates the logical steps involved in the isothermal saturation method for determining the solubility of copper(II) chloride dihydrate.

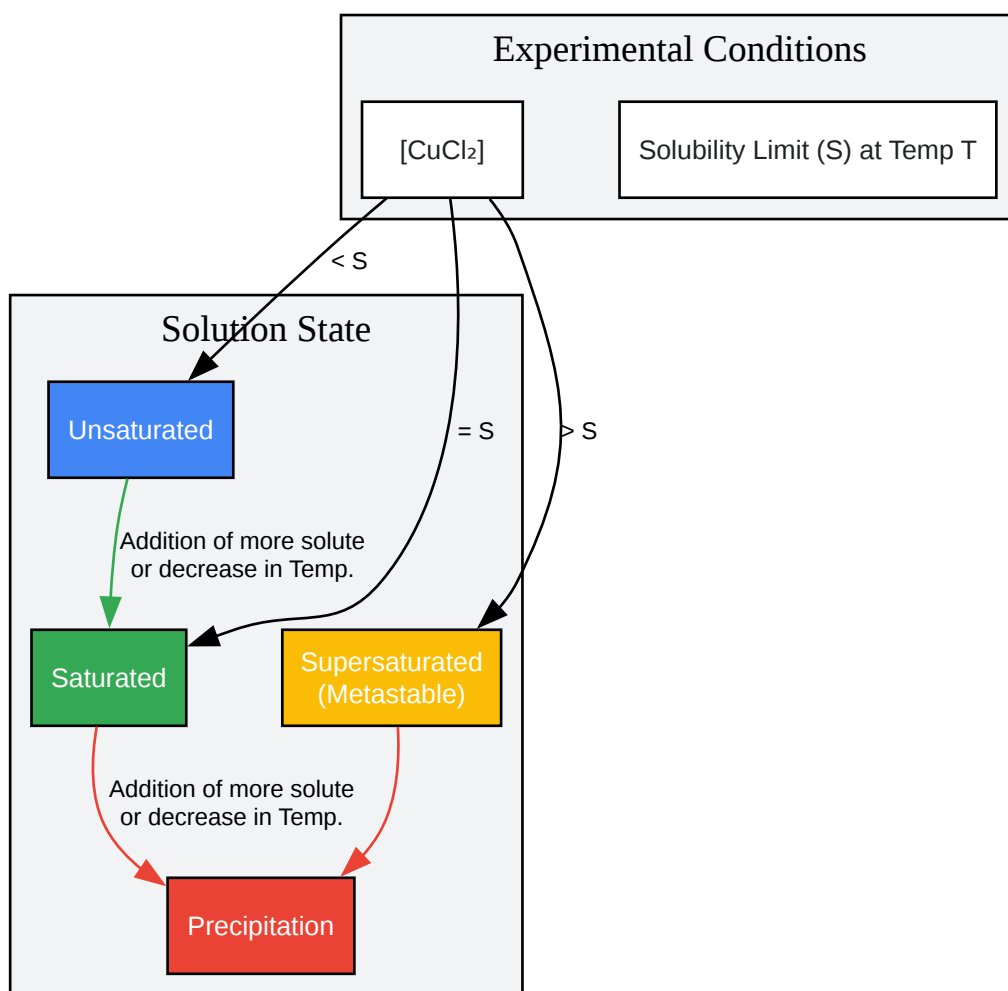


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Caption: Workflow for Solubility Determination.

Signaling Pathways and Logical Relationships

In the context of solubility, there isn't a biological "signaling pathway." However, we can represent the logical relationship between the physical state of the solution and the experimental conditions using a diagram.



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Caption: States of a CuCl_2 Solution.

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